

An In-depth Technical Guide to the Physical Properties of Hexyl Heptanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexyl heptanoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the key physical properties of **hexyl heptanoate**, a heptanoate ester formed from the condensation of heptanoic acid and hexan-1-ol. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental protocols.

Quantitative Physical Properties

The physical characteristics of **hexyl heptanoate** are summarized in the table below, providing a consolidated reference for its boiling point and density under specified conditions.

Physical Property	Value	Conditions
Boiling Point	252.00 - 253.00 °C	@ 760.00 mm Hg[1]
137 °C	@ 19 Torr[2]	
260.89 °C	Not specified	
Density	0.860 - 0.865 g/mL	@ 20 °C[1][3]
0.8611 g/mL	Not specified[4]	

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of a liquid compound such as **hexyl heptanoate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Accurate determination is crucial for substance identification and purification.

Micro-Reflux Method

This method is suitable when only a small volume of the sample is available.[\[5\]](#)[\[6\]](#)

- Apparatus: A small test tube, a thermometer, a heating block or water bath, a magnetic stirrer and stir bar, and a Pasteur pipette.
- Procedure:
 - Approximately 0.5 mL of the liquid sample is placed into the test tube along with a small magnetic stirring bar.[\[5\]](#)[\[6\]](#)
 - The test tube is securely clamped within the heating block or water bath.
 - The thermometer is positioned so that the bulb is about 1 cm above the liquid's surface.[\[6\]](#)
 - The sample is gently heated while stirring.
 - Observe the formation of a ring of condensing vapor on the test tube walls. The thermometer bulb should be level with this ring for an accurate measurement.[\[5\]](#)[\[6\]](#)
 - The temperature at which the liquid is gently refluxing (boiling and condensing) and the thermometer reading is stable is recorded as the boiling point.[\[5\]](#)[\[6\]](#)

Capillary Method

This is another micro-method for determining boiling point.[\[7\]](#)

- Apparatus: A capillary tube (sealed at one end), a small test tube, a thermometer, a heating apparatus (like a MelTemp apparatus or a water bath), and the liquid sample.
- Procedure:

- A small amount of the liquid is introduced into the test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The apparatus is gently heated.
- As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of vapor bubbles from the sample when the boiling point is reached.[7]
- Heating is discontinued, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[5]

Density is a fundamental physical property defined as mass per unit volume.

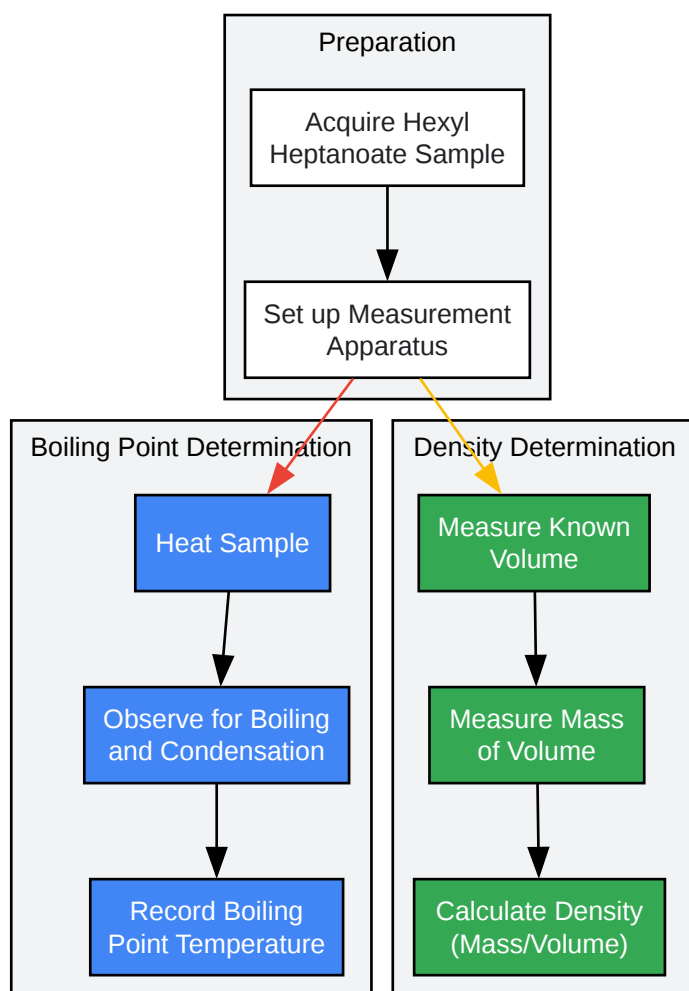
Direct Measurement Method

This method involves the direct measurement of the mass and volume of the sample.

- Apparatus: A precise analytical balance, and a graduated cylinder or pycnometer for accurate volume measurement.
- Procedure:
 - The mass of a clean, dry graduated cylinder or pycnometer is accurately measured.
 - A known volume of the liquid is carefully added.
 - The mass of the container with the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container.
 - The density is calculated by dividing the mass of the liquid by its volume.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for determining the physical properties of a liquid sample like **hexyl heptanoate**.



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Workflow for Physical Property Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Hexyl Heptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074044#physical-properties-of-hexyl-heptanoate-boiling-point-density]

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